

SGC-GAK-1N Proper Disposal Procedures

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Compound of Interest

Compound Name: SGC-GAK-1N

Cat. No.: B1193592

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Executive Summary: Immediate Directives

SGC-GAK-1N (CAS: 2226517-74-2) is the negative control analog for the GAK chemical probe SGC-GAK-1.^{[1][2][3]} Despite its designation as a "negative control" (reduced kinase affinity), it is a fluorinated quinoline derivative with significant environmental hazard potential (WGK 3 - Severe Water Hazard).^{[1][3]}

Core Disposal Rules:

- **NO DRAIN DISPOSAL:** Strictly prohibited. This compound is toxic to aquatic life.^[4]
- **NO TRASH DISPOSAL:** Never discard vials, residue, or contaminated wipes in municipal trash.
- **SEGREGATE:** Treat as Hazardous Chemical Waste.^[3]
- **HALOGEN AWARENESS:** Contains Trifluoromethyl ()^{[1][3]} While often dissolved in non-halogenated solvents (DMSO), the solute itself is halogenated.

Chemical Profile & Hazard Identification

Understanding the chemical structure is the prerequisite for selecting the correct waste stream.

Physicochemical Properties

Property	Data	Relevance to Disposal
Compound Name	SGC-GAK-1N	Labeling requirement.
CAS Number	2226517-74-2	Essential for waste manifesting.[1][3]
Formula		Contains Fluorine. Halogenated waste consideration.[1][3]
Molecular Weight	392.37 g/mol	Calculation of load.[3]
Solubility	DMSO (Soluble), Water (Insoluble)	Dictates liquid waste solvent stream.
Appearance	Dark green to black solid	Visual identification of spills.[3]

Hazard Classification (GHS)

Based on Safety Data Sheets (SDS) for the analog and chemical class:

- Environmental Hazard: Hazardous to the aquatic environment (Acute/Chronic).
- Health Hazard: Acute Toxicity (Oral); Skin/Eye Irritant.[3][5]
- Signal Word:WARNING

*Expert Insight: Do not confuse "biological inactivity" (negative control) with "chemical safety."
The quinoline scaffold remains chemically reactive and environmentally persistent.*

Operational Disposal Protocols

Scenario A: Solid Waste (Pure Compound & Debris)

Applicability: Expired powder, residual solids in vials, contaminated gloves, weighing boats, and pipette tips.[1]

- Containment: Place all solid waste into a dedicated Hazardous Solid Waste container.
 - Note: Do not use "Biohazard" (Red Bag) bins unless the waste is also contaminated with infectious agents (e.g., viral vectors).[1] Chemical waste takes precedence over biological waste in classification unless the biological agent is BSL-3/4.[3]
- Packaging:
 - Vials: Cap tightly. If the vial contains residual powder (>10 mg), label it specifically as "**SGC-GAK-1N** Solid." [1][3]
 - Sharps: Contaminated needles/syringes must go into a Chemical Sharps container, not regular sharps.
- Labeling:
 - Tag: "Hazardous Waste - Solid Debris." [3]
 - Constituents: "**SGC-GAK-1N**, Trace DMSO, Nitrile." [1][3]
 - Hazard Checkbox: Toxic, Irritant, Environmental Hazard.

Scenario B: Liquid Waste (Stock Solutions)

Applicability: High-concentration stocks (typically 10mM in DMSO).[1][3]

- Solvent Compatibility: **SGC-GAK-1N** is usually dissolved in DMSO.[3]
- Stream Selection:
 - Standard Practice: Dispose of in the Non-Halogenated Organic Solvent stream (if DMSO is the carrier).

- Caveat: Although **SGC-GAK-1N** contains Fluorine, the concentration of halogen in a 10mM solution is typically below the threshold requiring a dedicated "Halogenated" stream (like Chloroform/DCM).[1][3] However, always consult your local EHS officer. If your facility requires all fluorinated compounds to go to Halogenated waste, follow that protocol.
- Procedure:
 - Pour solution into the appropriate solvent carboy (e.g., "Organic Solvents").
 - Rinse the empty vial with the compatible solvent (DMSO or Ethanol) and add the rinse to the carboy.
 - Deface the original vial label and dispose of the vial in Solid Chemical Waste.

Scenario C: Aqueous Waste (Cell Culture Media)

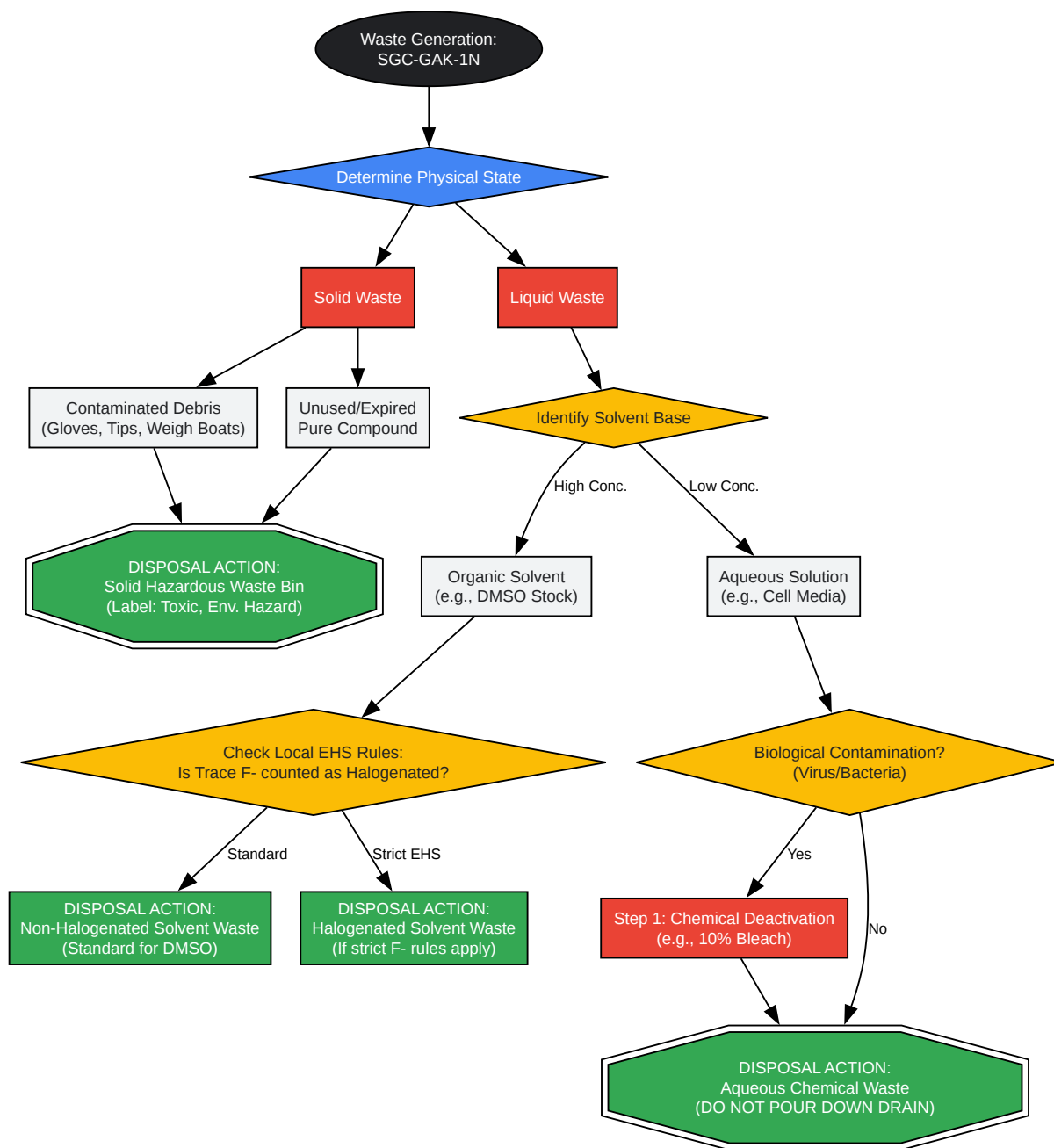
Applicability: Media containing dilute **SGC-GAK-1N** (e.g., 1-10

M).[1][3]

- Collection: Do not aspirate into the general vacuum trap if the trap drains to the sewer.
- Segregation: Collect media in a separate Aqueous Chemical Waste container.
- Deactivation (Dual Hazard):
 - If the cells were viral-infected (e.g., Dengue/Ebola research common with GAK inhibitors): Add Bleach (10% final vol) to deactivate the virus.[1]
 - Crucial Step: Label the waste as "Bleached Aqueous Waste with Trace Chemical **SGC-GAK-1N**." [1][3] Alert EHS that the waste contains both oxidizers (bleach) and organic traces.

Decision Logic & Workflow (Visualization)

The following diagram illustrates the decision matrix for disposing of **SGC-GAK-1N** based on its physical state and experimental context.



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Figure 1: Operational decision tree for **SGC-GAK-1N** waste segregation, ensuring compliance with chemical and biological safety standards.

Emergency Procedures (Spill Response)

In the event of a spill of pure powder or high-concentration stock:

- Evacuate & Ventilate: If the spill is significant (>100 mg powder) and outside a fume hood, evacuate the immediate area to prevent inhalation of dust.
- PPE: Wear double nitrile gloves, safety goggles, and a lab coat. Use a P95/N95 respirator if cleaning up powder outside a hood.
- Containment:
 - Powder: Cover with wet paper towels (dampened with water or ethanol) to prevent dust generation. Wipe up carefully.[3]
 - Liquid: Absorb with vermiculite or chemical spill pads.[3]
- Disposal: Place all cleanup materials into a sealable plastic bag, then into the Solid Hazardous Waste container. Label as "Spill Debris: **SGC-GAK-1N**."[1][3]
- Decontamination: Clean the surface with a detergent solution followed by water.[3]

References

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